

The Solubility Profile of 5-Iodonicotinic Acid in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *5-Iodonicotinic acid*

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This technical guide provides a comprehensive overview of the solubility characteristics of **5-Iodonicotinic acid** in common organic solvents. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on providing a qualitative solubility profile based on the known properties of structurally similar compounds. Furthermore, a detailed, generalized experimental protocol for determining the solubility of organic compounds is presented to enable researchers to generate precise quantitative data as required.

Core Executive Summary

5-Iodonicotinic acid, a halogenated derivative of nicotinic acid (Vitamin B3), is a compound of interest in pharmaceutical and materials science research. Its solubility is a critical parameter for reaction kinetics, purification, formulation, and bioavailability. Generally, pyridine carboxylic acids exhibit solubility in polar solvents, a characteristic that is influenced by the nature of the solvent and the presence of functional groups on the pyridine ring. The introduction of an iodine atom at the 5-position is expected to decrease the overall polarity of the molecule compared to its parent compound, nicotinic acid, thereby influencing its solubility profile.

Qualitative Solubility of 5-Iodonicotinic Acid

Based on the solubility of related pyridine carboxylic acids such as nicotinic acid, isonicotinic acid, and picolinic acid, the following table summarizes the expected qualitative solubility of **5-Iodonicotinic acid**.

Iodonicotinic acid in a range of common organic solvents. It is anticipated that **5-**

Iodonicotinic acid will exhibit moderate solubility in polar protic and aprotic solvents and will be sparingly soluble to insoluble in non-polar solvents.

Solvent Class	Example Solvents	Expected Qualitative Solubility	Rationale
Polar Protic	Water, Ethanol, Methanol	Soluble to Moderately Soluble	The carboxylic acid and pyridine nitrogen can participate in hydrogen bonding with protic solvents. The presence of the large iodine atom may slightly reduce solubility compared to nicotinic acid.
Polar Aprotic	Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF), Acetone, Acetonitrile	Soluble to Moderately Soluble	These solvents can act as hydrogen bond acceptors and have high dielectric constants, facilitating the dissolution of polar molecules.
Less Polar	Dichloromethane (DCM), Chloroform	Sparingly Soluble	These solvents have a lower polarity and are less effective at solvating the polar functional groups of the molecule.
Non-Polar	Toluene, Benzene, Hexane, Diethyl Ether	Sparingly Soluble to Insoluble	The significant difference in polarity between the solute and the solvent limits miscibility. Isonicotinic acid is noted to be almost insoluble in benzene and ether. [1]

Experimental Protocol for Solubility Determination

To obtain precise quantitative solubility data for **5-Iodonicotinic acid**, the following generalized experimental protocol, based on the widely used shake-flask method, is recommended.

Objective

To determine the equilibrium solubility of **5-Iodonicotinic acid** in a selected organic solvent at a specified temperature.

Materials

- **5-Iodonicotinic acid** (high purity)
- Selected organic solvent (analytical grade)
- Scintillation vials or sealed flasks
- Constant temperature shaker bath or incubator
- Analytical balance (accurate to ± 0.1 mg)
- Syringe filters (0.22 μm , compatible with the solvent)
- Syringes
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

Methodology

- Preparation of Saturated Solutions:
 - Add an excess amount of **5-Iodonicotinic acid** to a series of vials each containing a known volume or mass of the selected organic solvent. The excess solid is crucial to ensure that equilibrium with the saturated solution is achieved.

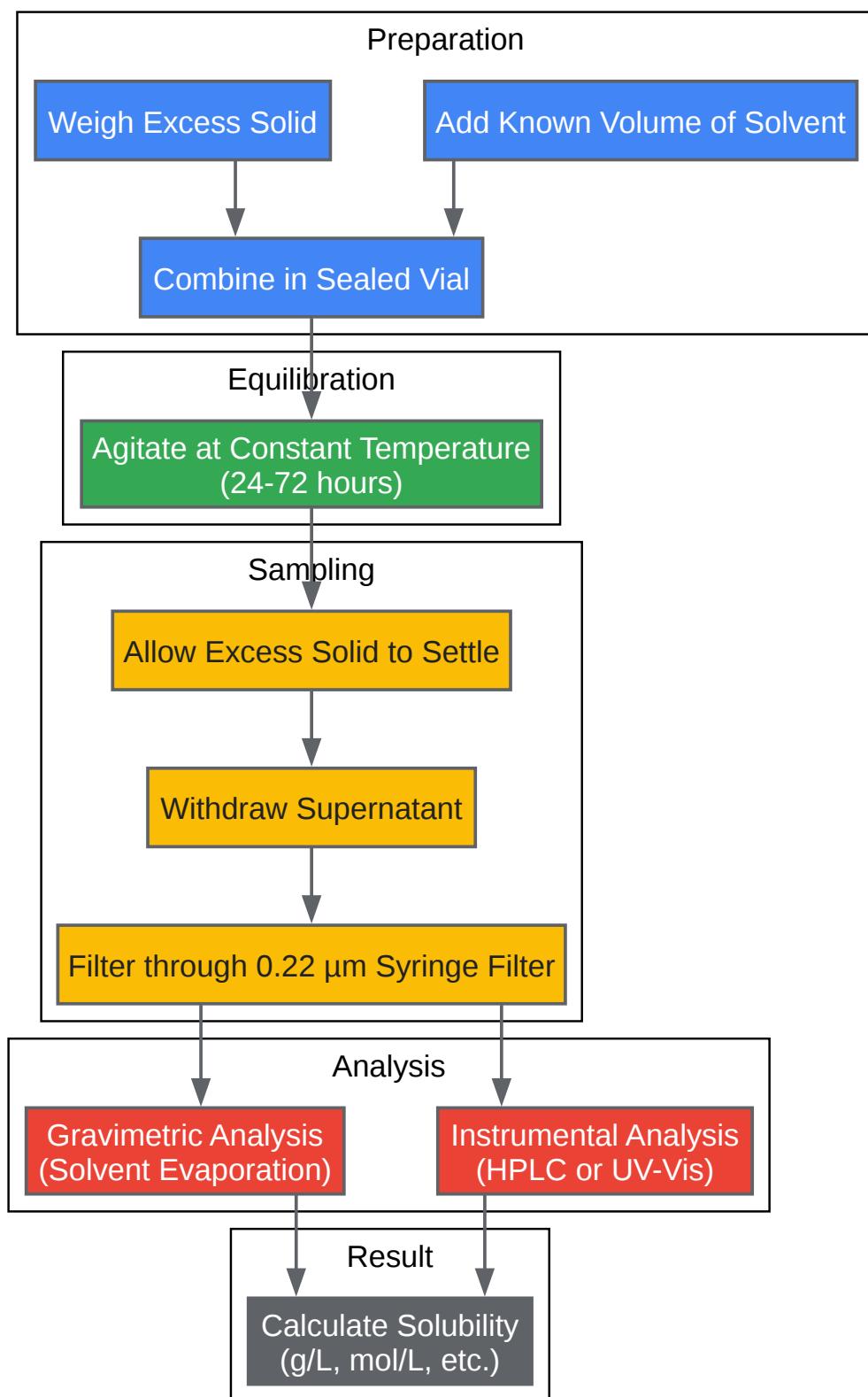
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a constant temperature shaker bath set to the desired experimental temperature (e.g., 25 °C).
- Agitate the samples for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. Preliminary experiments may be required to determine the optimal equilibration time.

- Sample Withdrawal and Filtration:
 - After equilibration, allow the vials to stand undisturbed at the experimental temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the solution through a 0.22 µm syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved solid particles.
- Quantification:
 - Accurately weigh the vial containing the filtered saturated solution.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the **5-Iodonicotinic acid**.
 - Once the solvent is completely removed, reweigh the vial to determine the mass of the dissolved solid.
 - Alternatively, the concentration of **5-Iodonicotinic acid** in the filtered saturated solution can be determined using a validated analytical method such as HPLC or UV-Vis spectrophotometry. This involves creating a calibration curve with standard solutions of known concentrations.
- Calculation of Solubility:
 - Calculate the solubility in the desired units (e.g., g/L, mg/mL, mol/L) based on the mass of the dissolved solid and the initial volume of the solvent, or from the concentration

determined by the analytical method.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of solubility.

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Caption: Workflow for determining the solubility of **5-Iodonicotinic acid**.

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References

- 1. chembk.com [chembk.com]
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